

# Introduction: A Compound at the Interface of Research and Safety

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## Compound of Interest

Compound Name: 2-(3-Methylpiperidin-1-yl)ethanol

CAS No.: 39123-22-3

Cat. No.: B3133486

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**2-(3-Methylpiperidin-1-yl)ethanol** is a substituted piperidine, a class of heterocyclic compounds of significant interest in medicinal chemistry and drug development. Piperidines are core fragments in numerous pharmaceuticals, from anticancer agents to neurokinin receptor antagonists. As with any novel or sparsely documented chemical, a robust understanding of its potential hazards is paramount for ensuring the safety of researchers and the integrity of experimental work. This guide provides a detailed safety and handling profile derived from an expert analysis of its chemical structure—a combination of a piperidine ring and a primary alcohol—and the known toxicological data of these components.

## Section 1: Chemical Identification

Identifier	Value
IUPAC Name	2-(3-Methylpiperidin-1-yl)ethanol
Molecular Formula	C <sub>8</sub> H <sub>17</sub> NO
Molecular Weight	143.23 g/mol
Chemical Structure	(A visual representation of the molecule)
CAS Number	39123-22-3[1]

## Section 2: Inferred Hazard Identification and Classification

The hazard profile of **2-(3-Methylpiperidin-1-yl)ethanol** is predicted by assessing the risks associated with its primary structural components: the piperidine base and the ethanol tail.

- **Piperidine Moiety:** Piperidine itself is a cyclic secondary amine that is classified as a highly flammable liquid.<sup>[2][3][4]</sup> It is acutely toxic if inhaled or in contact with skin and is harmful if swallowed.<sup>[3][5][6][7]</sup> Crucially, piperidine is a strong alkaline agent and is corrosive, causing severe skin burns and eye damage.<sup>[3][4][6][8]</sup>
- **Ethanol Moiety:** The ethanol functional group contributes to the compound's flammability.<sup>[9]</sup> <sup>[10]</sup> While less toxic than piperidine, ethanol is a known eye irritant and can cause respiratory tract irritation.<sup>[9][11]</sup>

Based on this analysis, the compound should be handled as if it possesses the following GHS classifications:

Hazard Class	GHS Category	Inferred Hazard Statement
Flammable Liquids	Category 2/3	H225/H226: Highly flammable liquid and vapor / Flammable liquid and vapor
Acute Toxicity, Dermal	Category 3	H311: Toxic in contact with skin
Acute Toxicity, Inhalation	Category 3	H331: Toxic if inhaled
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed
Skin Corrosion	Category 1B	H314: Causes severe skin burns and eye damage
Serious Eye Damage	Category 1	H318: Causes serious eye damage

Pictograms: (GHS02 - Flame, GHS05 - Corrosion, GHS06 - Skull and Crossbones)

## Section 3: First-Aid Measures: A Proactive Response Protocol

Immediate and appropriate first aid is critical when handling potentially corrosive and toxic substances. The following measures are recommended:

- **Inhalation:** Remove the individual to fresh air immediately. If breathing is difficult or has stopped, provide artificial respiration. Seek immediate medical attention.[4][12] Symptoms like coughing or shortness of breath may be delayed.[4]
- **Skin Contact:** This compound may be absorbed through the skin.[4] Immediately flush the affected area with copious amounts of water for at least 15 minutes while removing all contaminated clothing.[12] Do not hesitate to use an emergency shower. Seek immediate medical attention.
- **Eye Contact:** As the compound is expected to be severely corrosive, immediately flush eyes with a gentle stream of water for at least 15-20 minutes, holding the eyelids open.[12] Remove contact lenses if present and easy to do. Seek immediate medical attention.
- **Ingestion:** Do NOT induce vomiting.[4] If the person is conscious, rinse their mouth with water and have them drink one or two glasses of water.[4] Seek immediate medical attention.

## Section 4: Fire-Fighting and Accidental Release Measures

### Fire-Fighting

The presence of the ethanol group and the known flammability of piperidine suggest that **2-(3-Methylpiperidin-1-yl)ethanol** is a flammable liquid.

- **Suitable Extinguishing Media:** Use alcohol-resistant foam, dry chemical powder, or carbon dioxide (CO<sub>2</sub>).[4] Water spray can be used to cool containers but may be ineffective at extinguishing the fire.
- **Specific Hazards:** Vapors are likely heavier than air and may travel to a source of ignition and flash back.[1][3] Combustion will produce toxic fumes, including carbon oxides (CO, CO<sub>2</sub>)

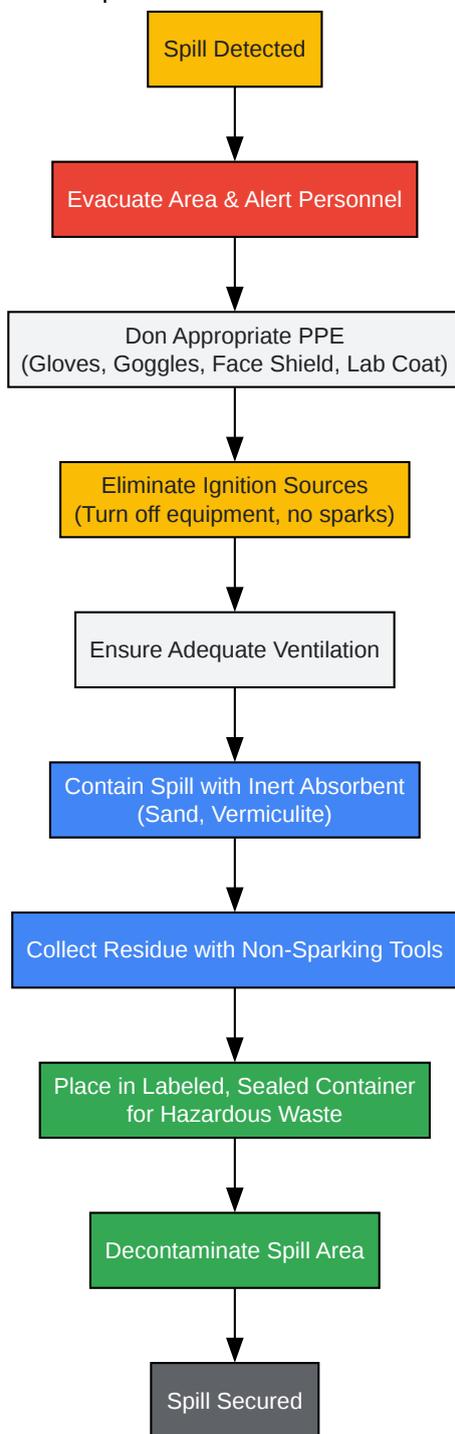
and nitrogen oxides (NOx).[3]

- Protective Equipment: Firefighters must wear full protective clothing and a self-contained breathing apparatus (SCBA).[3]

## Accidental Release Measures

A spill of this compound presents a dual chemical and fire hazard.

## Workflow for Spills of Flammable &amp; Corrosive Liquids



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Caption: Spill Response Workflow Diagram.

## Section 5: Handling, Storage, and Personal Protection

### Safe Handling

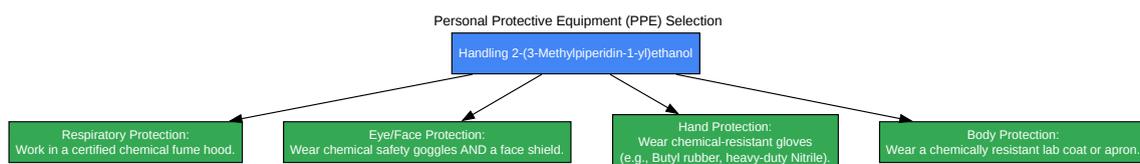
- Work exclusively in a well-ventilated area, preferably within a chemical fume hood.[12]
- Ground and bond all containers and receiving equipment to prevent static discharge.[3][12]
- Use only non-sparking tools.[12]
- Avoid breathing vapors or mist.[12]
- Do not allow the substance to come into contact with eyes, skin, or clothing.
- Wash hands thoroughly after handling.[3]

### Storage Conditions

- Store in a tightly closed container in a cool, dry, and well-ventilated area.[3][12]
- Keep away from heat, sparks, open flames, and other ignition sources.[3]
- Store separately from incompatible materials such as strong oxidizing agents, strong acids, acid chlorides, and acid anhydrides.[2][12]
- The storage area should be designed for flammable and corrosive liquids.

### Exposure Controls and Personal Protection

Given the high inferred toxicity and corrosivity, stringent personal protective measures are essential.



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Caption: PPE Selection Decision Tree.

## Section 6: Physical and Chemical Properties

Property	Value	Source/Rationale
Appearance	Colorless to pale yellow liquid	Inferred from similar compounds
Odor	Amine-like, pungent	Inferred from piperidine[2]
Boiling Point	Data not available	-
Flash Point	Data not available	Expected to be low due to flammability
Density	Data not available	-
Solubility in Water	Likely soluble	The ethanol group enhances water solubility
pH	Basic	The piperidine nitrogen is a medium-strong base

## Section 7: Stability and Reactivity

- **Reactivity:** The compound is expected to be a strong base and will react exothermically with acids.
- **Chemical Stability:** It is likely stable under recommended storage conditions.[3]
- **Possibility of Hazardous Reactions:** No hazardous polymerization is expected.[3]
- **Conditions to Avoid:** Heat, flames, sparks, ignition sources, and contact with incompatible materials.[3]
- **Incompatible Materials:** Strong oxidizing agents, strong acids, acid chlorides, acid anhydrides.[2][12]
- **Hazardous Decomposition Products:** Upon combustion, it will decompose to form carbon monoxide, carbon dioxide, and nitrogen oxides.[3]

## Section 8: Toxicological Information (Inferred)

No specific toxicological studies have been conducted on **2-(3-Methylpiperidin-1-yl)ethanol**. The following assessment is based on the known profiles of its constituent parts. The primary driver of toxicity is expected to be the piperidine ring.

Toxicological Endpoint	Assessment based on Piperidine	Assessment based on Ethanol
Acute Oral Toxicity	Harmful/Toxic. Rat LD <sub>50</sub> : 133-740 mg/kg.[5][6]	Low toxicity.
Acute Dermal Toxicity	Toxic. Rabbit LD <sub>50</sub> : 275 mg/kg.[6]	Low toxicity.
Acute Inhalation Toxicity	Toxic. Rat LC <sub>50</sub> : 4.8 mg/L (4h).[5][6]	Vapors can cause respiratory irritation.[9][11]
Skin Corrosion/Irritation	Causes severe skin burns.[3][6]	Can cause defatting and dry skin.[11]
Eye Damage/Irritation	Causes serious, potentially permanent eye damage.[3][8]	Causes serious eye irritation.[10][11]
Carcinogenicity	No data suggests carcinogenicity for piperidine.[5][8]	IARC Group 1 (for beverage consumption).[11]
Germ Cell Mutagenicity	Not expected to be mutagenic.[6]	Not expected to be mutagenic.
Reproductive Toxicity	No specific reproductive toxicity identified for piperidine.[5]	May adversely affect an unborn child.[11]

## Conclusion

For professionals in drug development and research, **2-(3-Methylpiperidin-1-yl)ethanol** represents a molecule with potential utility, but its handling demands a high degree of caution. Based on a structural analysis, it should be treated as a flammable, corrosive, and acutely toxic liquid. All handling should be performed within a chemical fume hood with appropriate personal protective equipment. By adhering to the stringent safety protocols outlined in this guide, researchers can mitigate the risks and work safely with this and other novel chemical entities.

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## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

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